

# Personal protective equipment for handling Oxytocin, glu(4)-

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## Compound of Interest

Compound Name: Oxytocin, glu(4)-

Cat. No.: B3061084

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## Essential Safety and Handling Guide for Oxytocin, glu(4)-

This document provides immediate safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Oxytocin, glu(4)-**. The following procedures are based on established best practices for handling potent peptide compounds and the specific hazard information available for this molecule.

### Chemical Information:

Property	Value
Chemical Name	Oxytocin, glu(4)-
Synonyms	[Glu4]-Oxytocin, Oxytocin EP Impurity C
CAS Number	4314-67-4
Molecular Formula	C43H65N11O13S2
Appearance	White to off-white solid/powder[1]
Storage	Store at 2-8°C[2]

## Hazard Identification and Precautionary Statements

**Oxytocin, glu(4)-** is classified with the following hazard and precautionary statements:

GHS Hazard Statement	
H361	Suspected of damaging fertility or the unborn child.[1]
GHS Precautionary Statements	
P201	Obtain special instructions before use.[1]
P202	Do not handle until all safety precautions have been read and understood.[1]
P281	Use personal protective equipment as required. [1]
P308+P313	IF exposed or concerned: Get medical advice/attention.[1]
P405	Store locked up.[1]
P501	Dispose of contents/container to... [an approved waste disposal plant][1]

## Operational and Disposal Plans

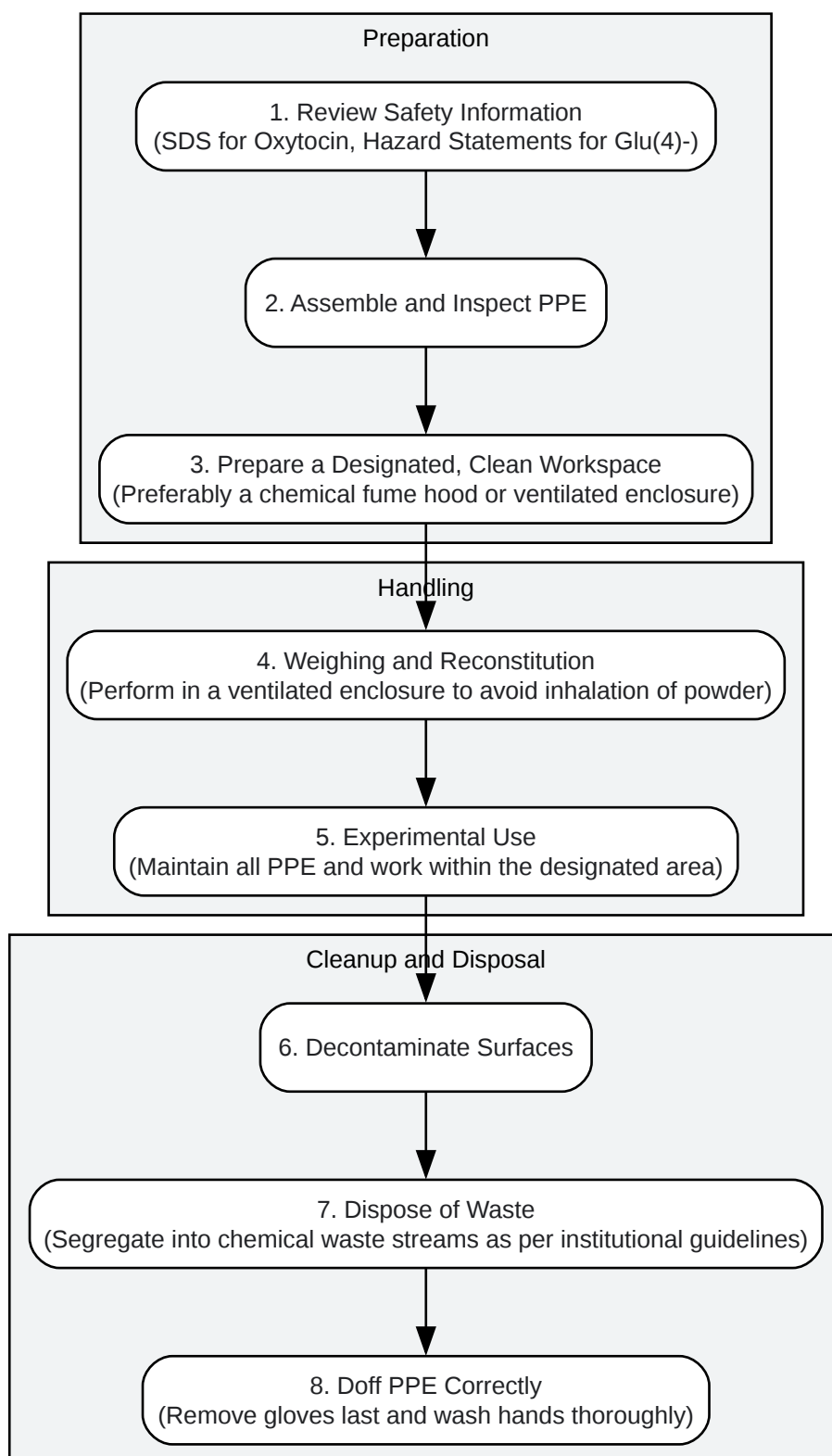
### Personal Protective Equipment (PPE)

Given the hazard profile, a stringent PPE protocol is mandatory.

Protection Type	Required Equipment
Hand Protection	Nitrile gloves. Inspect for tears before use. Use proper glove removal technique.
Eye/Face Protection	Chemical safety goggles. A face shield is recommended if there is a risk of splashing.
Skin and Body Protection	Laboratory coat. Consider disposable suits for larger quantities or when there is a high risk of contamination.
Respiratory Protection	For handling powder outside of a containment unit, a NIOSH-approved respirator with a particulate filter (e.g., N95) is recommended.

## Step-by-Step Handling and Experimental Workflow

This workflow is designed to minimize exposure and ensure safe handling from receipt to disposal.



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Caption: Safe Handling Workflow for **Oxytocin, glu(4)-**

## Spill Response

In the event of a spill, follow these procedures immediately:

- **Evacuate and Alert:** Evacuate the immediate area and inform your supervisor and institutional safety office.
- **Containment:** If trained to do so, and it is safe, cover the spill with an absorbent material to prevent it from spreading.
- **Personal Protection:** Do not attempt to clean a spill without the appropriate PPE, including respiratory protection.
- **Cleanup:** For small spills, gently cover with absorbent material. For larger spills, follow your institution's hazardous material spill response protocol.
- **Disposal:** All cleanup materials should be treated as hazardous waste and disposed of accordingly.

## Disposal Plan

All waste containing **Oxytocin, glu(4)-**, including contaminated labware, PPE, and unused material, must be disposed of as hazardous chemical waste.

Waste Type	Disposal Procedure
Solid Waste	Collect in a designated, labeled, and sealed container.
Liquid Waste	Collect in a designated, labeled, and sealed waste container. Do not pour down the drain.
Sharps	Needles and other sharps must be disposed of in a designated sharps container.

Follow all local, state, and federal regulations for hazardous waste disposal.

## First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. Seek immediate medical attention.
Skin Contact	Remove contaminated clothing. Wash the affected area thoroughly with soap and water. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Note: Always have the Safety Data Sheet (SDS) for Oxytocin or this document available when seeking medical attention.

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## References

- 1. oxytocin, Glu(4)- | 4314-67-4 [amp.chemicalbook.com]
- 2. [Glu4]-Oxytocin | 4314-67-4 [sigmaaldrich.com]
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